

trans-(1S,2S)-2-Aminocyclopentanol hydrochloride safety and handling guidelines

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *trans-(1S,2S)-2-Aminocyclopentanol hydrochloride*

Cat. No.: *B150881*

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An In-depth Technical Guide to the Safety and Handling of **trans-(1S,2S)-2-Aminocyclopentanol Hydrochloride**

This guide provides comprehensive safety and handling information for **trans-(1S,2S)-2-Aminocyclopentanol hydrochloride** (CAS Number: 68327-04-8), intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, associated hazards, and recommended safety protocols.

Chemical and Physical Properties

trans-(1S,2S)-2-Aminocyclopentanol hydrochloride is a white crystalline solid.^{[1][2]} It is soluble in water and alcohol.^[1] Proper storage involves keeping the container tightly closed in a dry, cool, and well-ventilated place, often under an inert gas like argon at 2-8°C.^{[3][4][5]}

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	68327-04-8	[1] [3] [5] [6] [7]
Molecular Formula	C ₅ H ₁₂ ClNO	[1] [5] [8] [9] [10]
Molecular Weight	137.61 g/mol	[5] [6] [8] [9] [10]
Appearance	White crystalline solid	[1] [2] [5]
Melting Point	155-160 °C	[1]
Solubility	Soluble in water and alcohol	[1]
Storage Temperature	2-8°C, under inert gas	[4] [5]

Hazard Identification and Classification

This compound is classified as harmful if swallowed and can cause skin and serious eye irritation.[\[3\]](#)[\[11\]](#)

Table 2: GHS Hazard Classification

Classification	Code	Description	Source(s)
Acute Toxicity, Oral	H302	Harmful if swallowed	[3] [11]
Skin Irritation	H315	Causes skin irritation	[11]
Eye Irritation	H319	Causes serious eye irritation	[11]

Signal Word: Warning[\[3\]](#)[\[11\]](#)

Precautionary Statements:

- P264: Wash hands and any exposed skin thoroughly after handling.[\[3\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[3\]](#)
- P301+P317: IF SWALLOWED: Get medical help.[\[3\]](#)

- P330: Rinse mouth.[3]
- P501: Dispose of contents/container to an approved waste disposal plant.[3]

Safe Handling and Personal Protective Equipment (PPE)

Safe handling of **trans-(1S,2S)-2-Aminocyclopentanol hydrochloride** necessitates the use of appropriate personal protective equipment and adherence to standard laboratory safety protocols.

Engineering Controls

- Work in a well-ventilated area.[1][3] Use a local exhaust system if dust formation is possible. [12]
- Ensure safety shower and eye-wash stations are readily accessible.[12]

Personal Protective Equipment

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Source(s)
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.	[3][9]
Skin Protection	Wear impervious, flame-resistant clothing and handle with suitable chemical-resistant gloves. Inspect gloves before use and wash hands after handling.	[3][9]
Respiratory Protection	If dust is generated, use a NIOSH-approved respirator.	[8]

First Aid Measures

In case of exposure, follow these first aid guidelines and seek medical advice.

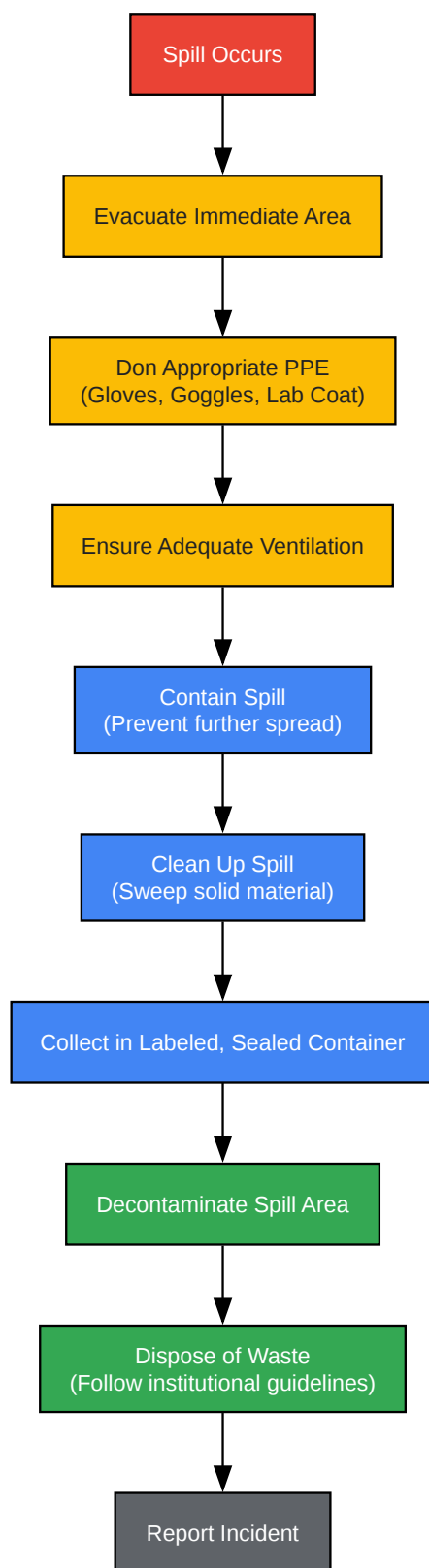
Table 4: First Aid Procedures

Exposure Route	Procedure	Source(s)
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[3]
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Consult a doctor immediately.	[3]
Skin Contact	Immediately remove contaminated clothing. Wash off with soap and plenty of water. Consult a doctor.	[3][8]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.	[3][8]

Accidental Release and Disposal

Accidental Release Measures

In the event of a spill, evacuate personnel to a safe area.[8] Avoid dust formation and breathing vapors, mist, or gas.[8] Ensure adequate ventilation.[8] Use personal protective equipment.[8] Prevent further leakage if it is safe to do so.[3] Sweep up the spilled material and place it in a suitable, closed container for disposal.[12]



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- To cite this document: BenchChem. [trans-(1S,2S)-2-Aminocyclopentanol hydrochloride safety and handling guidelines]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150881#trans-1s-2s-2-aminocyclopentanol-hydrochloride-safety-and-handling-guidelines]

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